

# Critical micelle concentration of Didecylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Didecylamine

Cat. No.: B7801017

[Get Quote](#)

## An In-Depth Technical Guide to the Critical Micelle Concentration of **Didecylamine**

For Researchers, Scientists, and Drug Development Professionals

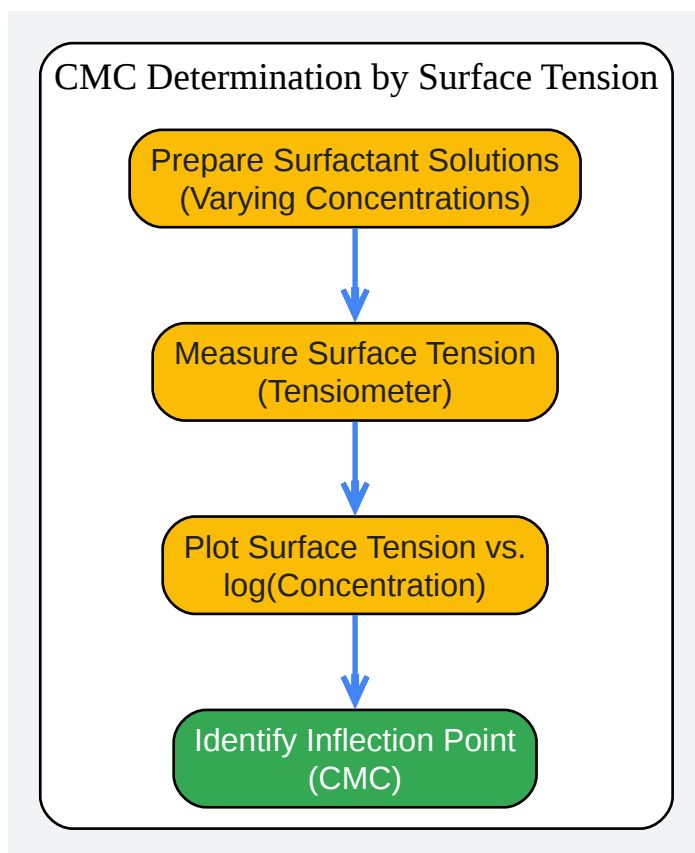
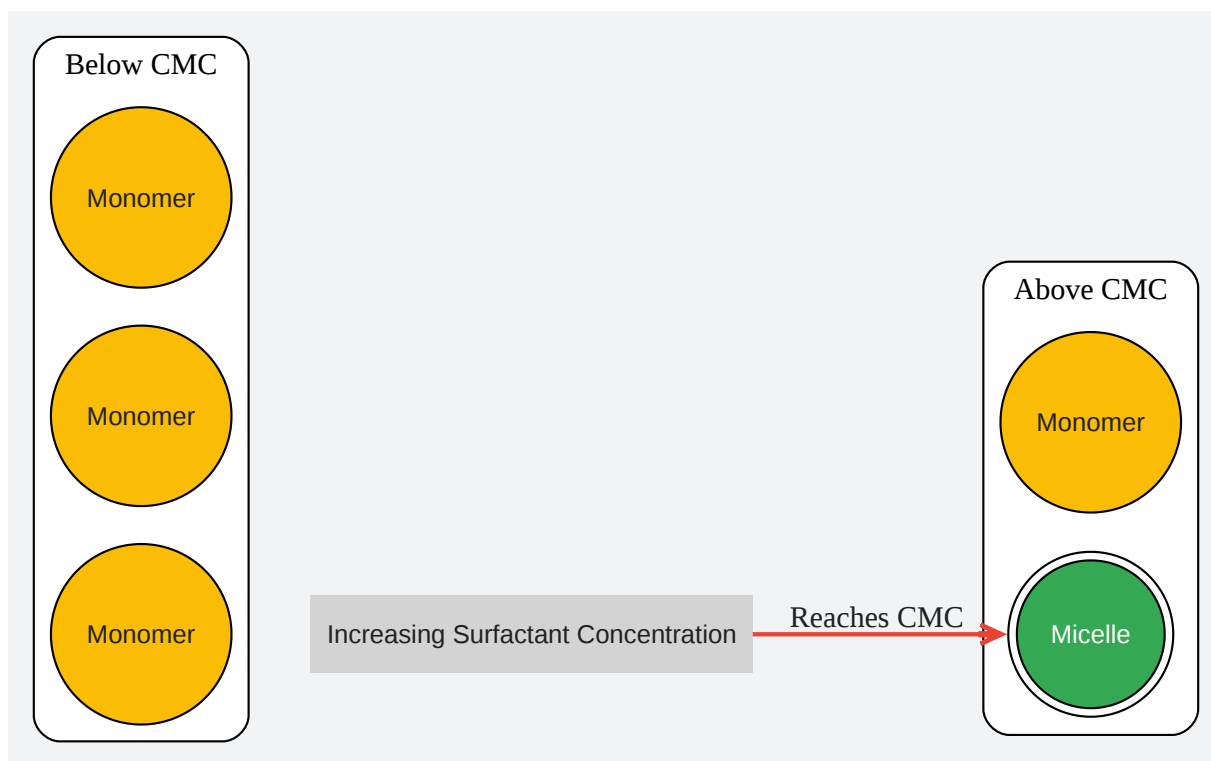
## Abstract

**Didecylamine**, a secondary amine with two C10 alkyl chains, exhibits surfactant properties crucial for various applications in the pharmaceutical and agrochemical industries. A key parameter for any surfactant is its Critical Micelle Concentration (CMC), the concentration at which individual molecules (monomers) begin to aggregate into micelles. This guide provides a comprehensive overview of the principles of CMC, the factors influencing it, and the experimental methods for its determination. While specific experimental CMC data for **didecylamine** is not readily available in the reviewed literature, this document offers valuable context by presenting data for the related primary amine, decylamine, and discussing the expected impact of **didecylamine**'s unique structure.

## Understanding Critical Micelle Concentration (CMC)

In colloidal and surface chemistry, the critical micelle concentration is the concentration of a surfactant in a solution above which micelles form<sup>[1]</sup>. Below the CMC, surfactant molecules exist predominantly as monomers, and the surface tension of the solution decreases significantly with increasing surfactant concentration<sup>[1]</sup>. Once the CMC is reached, the surface becomes saturated with monomers, and any additional surfactant molecules aggregate to form micelles in the bulk of the solution<sup>[1]</sup>. At concentrations above the CMC, the surface tension remains relatively constant<sup>[1]</sup>. The CMC is a fundamental property of a surfactant that depends on temperature, pressure, and the presence of other substances like electrolytes<sup>[1]</sup>.

The process of micellization is a critical phenomenon in systems involving surfactants, as it governs properties such as solubilization, detergency, and the formation of emulsions.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Critical micelle concentration of Didecylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801017#critical-micelle-concentration-of-didecylamine]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

